

Application Note: High-Fidelity Immunophenotyping with Atto 635 NHS Ester

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Compound of Interest

Compound Name: Atto 635 NHS ester

Cat. No.: B1257154

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Introduction: The Red-Diode Workhorse

In the crowded landscape of flow cytometry fluorophores, Atto 635 occupies a critical niche. Designed to be maximally excited by the 633 nm (HeNe) and 635 nm (Red Diode) lasers, it offers a small-molecule alternative to the bulky Allophycocyanin (APC) protein complex.

Unlike APC (~105 kDa), Atto 635 is a compact organic dye. This structural difference is not merely academic; it allows for higher dye-to-protein ratios (DOL) without steric hindrance, making it superior for intracellular staining and labeling small ligands or peptides where APC would disrupt the target's biological function.

Technical Specifications

Property	Value	Notes
Excitation Max	~633 - 635 nm	Matches Red Diode/HeNe lasers perfectly.
Emission Max	~652 - 659 nm	Detectable in standard APC/Cy5 channels (e.g., 660/20 BP).
Extinction Coeff. ^{[1][2]} ()	~130,000 *	High absorptivity for bright signal.
Fluorescence Lifetime	~3.3 ns	Long lifetime allows for time-gated background reduction.
Structure	Carbopyronine derivative	Rigid structure confers high photostability and ozone resistance.
Solubility	Moderate (DMF/DMSO required)	Zwitterionic character improves aqueous compatibility after labeling.

*Note: Exact

may vary slightly by batch; always refer to the specific lot Certificate of Analysis.

Mechanism of Action: NHS Ester Chemistry

The N-hydroxysuccinimide (NHS) ester is the gold standard for amine conjugation. It targets primary amines (

) found on:

- Lysine residues (Side chain -amine).
- N-terminus of the protein (if unblocked).

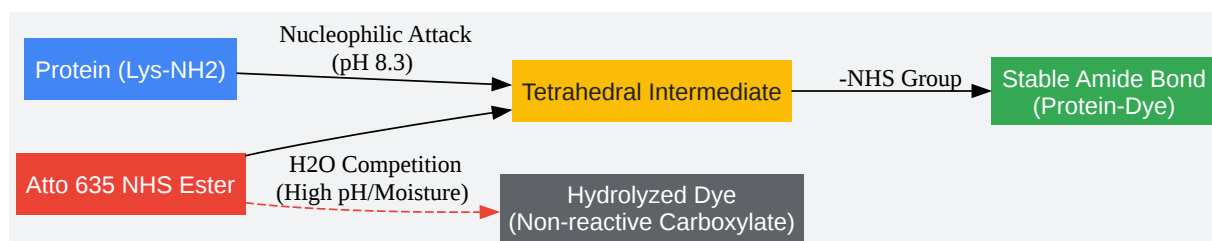
The Stability Paradox

The NHS ester reaction is a race against time. The ester is susceptible to hydrolysis, where water attacks the carbonyl group instead of the amine, rendering the dye non-reactive.

- pH 7.0: Hydrolysis half-life is ~4-5 hours.
- pH 8.6: Hydrolysis half-life drops to ~10 minutes.

Expert Insight: While higher pH accelerates the desired conjugation (by deprotonating the lysine amine), it drastically accelerates hydrolysis. The "Sweet Spot" for Atto 635 NHS labeling is pH 8.3, balancing reactivity with reagent stability.

Chemical Workflow Diagram



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Caption: The kinetic competition between amine conjugation (Green path) and hydrolysis (Red dashed path). pH control is the governing variable.

Protocol 1: Antibody Bioconjugation

Objective: Label 100

g of IgG antibody with **Atto 635 NHS ester**.

Reagents Required[5][6]

- **Atto 635 NHS Ester:** Store at -20°C, desiccated.
- **Anhydrous DMSO or DMF:** High quality (amine-free).

- Reaction Buffer: 0.1 M Sodium Bicarbonate (), pH 8.3.
- Purification: Sephadex G-25 desalting column (e.g., PD-10 or Zeba Spin).

Step-by-Step Methodology

Phase A: Protein Preparation (Critical)

- Buffer Exchange: If the antibody is in Tris or contains Sodium Azide, you must dialyze or desalt it into PBS or Bicarbonate buffer.
 - Why? Tris contains primary amines that will scavenge the dye. Azide inhibits conjugation efficiency.
- Concentration Adjustment: Adjust protein to 1–5 mg/mL.
 - Why? Low concentrations (<1 mg/mL) favor hydrolysis over conjugation due to solvent accessibility.
- pH Adjustment: Add 1/10th volume of 1 M Sodium Bicarbonate (pH 9.0) to the protein solution to raise the final pH to ~8.3.

Phase B: The Reaction

- Dye Solubilization: Dissolve 1 mg **Atto 635 NHS ester** in 100 μ L anhydrous DMSO (10 mg/mL).
 - Caution: Do this immediately before use.^[3] Do not store this stock.
- Molar Excess Calculation: For IgG (150 kDa), aim for a Dye-to-Protein molar ratio of 10:1 to 20:1.
 - Calculation: To label 100 μ g IgG:

- Incubation: Add the calculated dye volume to the protein. Vortex gently. Incubate for 1 hour at Room Temperature (RT) in the dark.
 - Optimization: Constant gentle agitation (rocker) is preferred over static incubation.

Phase C: Purification & Validation

- Quenching (Optional): Add 10

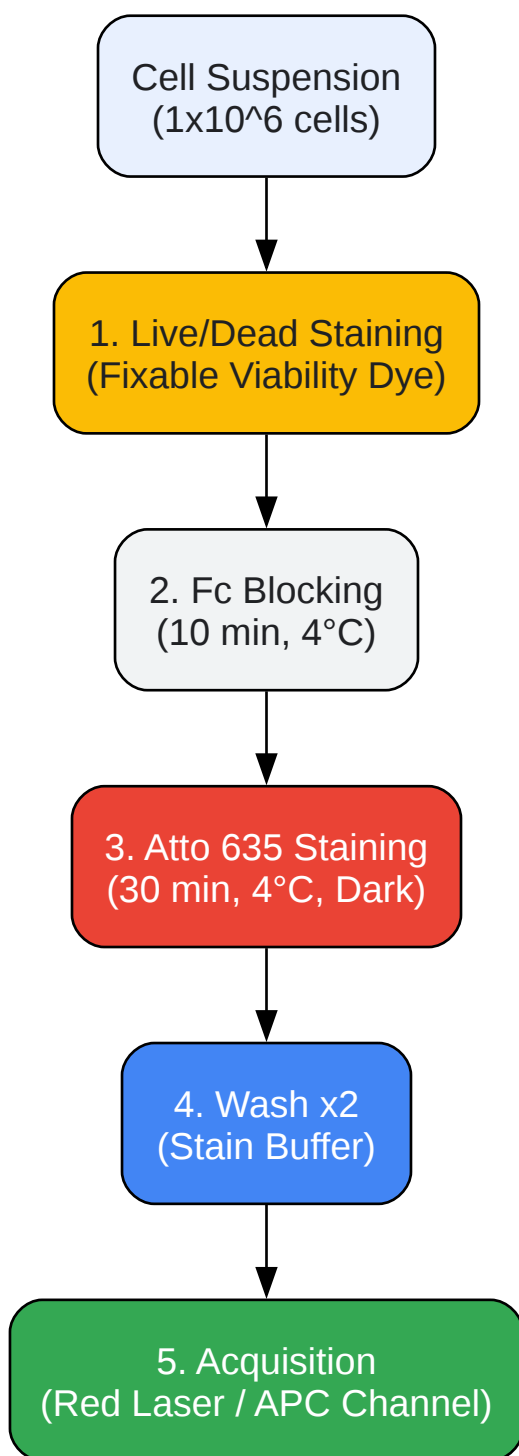
L of 1 M Tris (pH 8.0) to stop the reaction.

- Desalting: Pass the reaction mixture through a Sephadex G-25 column equilibrated with PBS. Collect the first colored band (the conjugate). The slower band is free dye.
- Degree of Labeling (DOL) Calculation: Measure Absorbance at 280 nm () and 635 nm ().
 - CF280 (Correction Factor): Typically ~0.06 - 0.08 for Atto 635 (check datasheet).
 - Target DOL: 2–4 dyes per antibody for Flow Cytometry.

Protocol 2: Flow Cytometry Staining

Objective: Surface staining of PBMCs using Atto 635-conjugated antibody.

Experimental Workflow Diagram



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Caption: Optimized staining workflow. Viability staining precedes blocking to prevent non-specific binding of the viability dye to the blocking antibodies.

Procedure

- Cell Prep: Aliquot

cells per tube. Wash with Stain Buffer (PBS + 2% FBS).

- Fc Blocking: Resuspend cells in 50

L Stain Buffer + Fc Block (e.g., anti-CD16/32). Incubate 10 min at 4°C.

- Staining: Add the titrated Atto 635-conjugated antibody directly to the blocking solution.

- Note: Do not wash off the Fc block.

- Concentration: Typically 0.1 - 0.5

g per test (determined by titration).

- Incubation: 30 minutes at 4°C in the dark.

- Wash: Add 2 mL Stain Buffer. Centrifuge (300-400 x g, 5 min). Repeat.

- Analysis: Resuspend in 300

L Stain Buffer. Acquire on a flow cytometer equipped with a Red Laser (633/640 nm) and 660/20 nm bandpass filter.

QC & Troubleshooting

Issue	Probable Cause	Corrective Action
Weak Signal	Hydrolyzed NHS ester	Use fresh anhydrous DMSO. Ensure buffer pH is >8.0.
Weak Signal	Low DOL	Increase Dye:Protein molar ratio during conjugation (try 20:1 or 30:1).
High Background	Over-labeling (DOL > 6)	Hydrophobic aggregation of dye. Reduce molar ratio.
High Background	Free dye contamination	Re-purify using a longer desalting column or dialysis.
Precipitation	Dye aggregation	Atto 635 is zwitterionic but can aggregate at high conc. Keep stocks <10 mg/mL.[3]

References

- ATTO-TEC GmbH. ATTO 635 Data and Spectral Properties. (General Catalog Reference). [\[Link\]](#)
- Purdue University Cytometry Laboratories. Flow Cytometry Laser and Filter Settings. [\[Link\]](#)

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Sources

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